

# chemical formula and molecular weight of nickel oxalate

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## Compound of Interest

Compound Name: *Nickel oxalate*

Cat. No.: *B3053607*

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## A Comprehensive Technical Guide to Nickel Oxalate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **nickel oxalate**, a compound of significant interest in materials science and catalysis. This document outlines its fundamental chemical and physical properties, detailed synthesis protocols, and key applications, with a focus on data relevant to research and development professionals.

### Core Properties of Nickel Oxalate

**Nickel oxalate** is an inorganic compound that primarily exists in its dihydrate form, a light green crystalline solid. It is characterized by its low solubility in water.

Property	Value	Form
Chemical Formula	NiC <sub>2</sub> O <sub>4</sub>	Anhydrous
NiC <sub>2</sub> O <sub>4</sub> ·2H <sub>2</sub> O	Dihydrate	
Molecular Weight	146.71 g/mol	Anhydrous
182.74 g/mol [1]	Dihydrate	
Appearance	Light green crystalline solid[2]	Dihydrate
Solubility	Sparingly soluble in water[2]	Dihydrate
Crystal Structure	Monoclinic (P2 <sub>1</sub> /c)[3]	Anhydrous

## Experimental Protocols

### Synthesis of Nickel Oxalate Dihydrate via Precipitation

This protocol describes a common and straightforward method for synthesizing **nickel oxalate** dihydrate through a precipitation reaction.[2]

Materials:

- Nickel(II) sulfate (NiSO<sub>4</sub>) or Nickel(II) chloride (NiCl<sub>2</sub>)
- Oxalic acid (H<sub>2</sub>C<sub>2</sub>O<sub>4</sub>) or Sodium oxalate (Na<sub>2</sub>C<sub>2</sub>O<sub>4</sub>)
- Distilled water
- Magnetic stirrer
- Beakers
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Procedure:

- Prepare a molar solution of a soluble nickel salt (e.g., nickel sulfate) in distilled water.
- Separately, prepare a molar solution of an oxalate source (e.g., oxalic acid).
- While continuously stirring the nickel salt solution with a magnetic stirrer at a constant rate (e.g., 1200 rpm), slowly add the oxalic acid solution.[4]
- A light green precipitate of **nickel oxalate** will form immediately.[4]
- Continue stirring for an additional 30 minutes to ensure the completion of the reaction.[4]
- Filter the precipitate using a filtration apparatus.
- Wash the collected solid with distilled water to remove any unreacted ions.[4]
- Dry the purified **nickel oxalate** in an oven at a controlled temperature (e.g., 80°C) until a constant weight is achieved.[5]

## Synthesis via Oxidation of Ethylene Glycol

An alternative synthesis route involves the oxidation of ethylene glycol in the presence of a nickel salt.

Materials:

- Nickel(II) nitrate hexahydrate ( $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ )
- Ethylene glycol
- Nitric acid ( $\text{HNO}_3$ )
- Distilled water
- Acetone
- Water bath
- Reflux apparatus

#### Procedure:

- Prepare a homogeneous mixture of distilled water, alcohol,  $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ , and nitric acid. A typical molar ratio is 1.5:1.5:1 for ethylene glycol: $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ : $\text{HNO}_3$ .[\[6\]](#)
- Heat the mixture gradually in a water bath. The reaction is complete when gas evolution ceases.[\[6\]](#)
- Purify the resulting solid by suspending it in an acetone/distilled water mixture and heating under reflux.[\[6\]](#)
- Filter the solution under a vacuum.
- Wash the collected pink solid product with acetone and air-dry to a constant mass.[\[6\]](#)

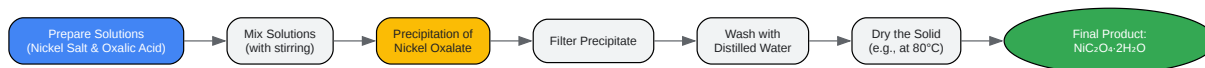
## Key Applications

**Nickel oxalate** serves as a precursor in the synthesis of various nickel-based materials and has applications in catalysis.

- Precursor for Nickel and Nickel Oxide: One of the most significant applications of **nickel oxalate** is its role as a precursor for the production of high-purity nickel powder and nickel oxide (NiO) nanoparticles.[\[2\]](#)[\[7\]](#) Thermal decomposition of **nickel oxalate** under controlled atmospheres yields these materials, which are utilized in catalysts, battery electrodes, and gas sensors.[\[4\]](#)[\[7\]](#)
- Catalysis: **Nickel oxalate** itself is employed as a catalyst in various organic synthesis reactions.[\[7\]](#)
- Electrochemistry: In recent research, nickel-cobalt oxalate has been investigated as an efficient non-precious electrocatalyst for the oxygen evolution reaction in alkaline water splitting.[\[8\]](#)
- Drug Development: While not a direct therapeutic agent, nickel complexes are being explored as tools in organic synthesis to create novel molecular structures for drug discovery, potentially accelerating the development of new medicines.[\[9\]](#)[\[10\]](#)

## Process Workflows

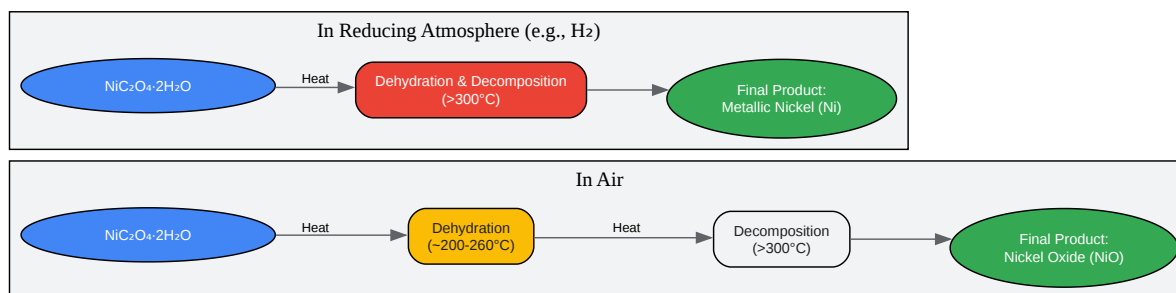
### Synthesis of Nickel Oxalate Dihydrate



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Caption: Workflow for the synthesis of **nickel oxalate** dihydrate.

### Thermal Decomposition of Nickel Oxalate



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Caption: Thermal decomposition pathways of **nickel oxalate**.

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